

# Nlrp3-IN-58: A Technical Guide for Inflammasome Research

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## Compound of Interest

Compound Name: *Nlrp3-IN-58*

Cat. No.: *B15609482*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the structure, chemical properties, and experimental applications of **Nlrp3-IN-58**, a known inhibitor of the NLRP3 inflammasome. The information is intended for researchers and professionals involved in immunology, inflammation, and drug discovery.

## Core Concepts: The NLRP3 Inflammasome

The NOD-like receptor family pyrin domain containing 3 (NLRP3) inflammasome is a multi-protein complex that plays a critical role in the innate immune system. Its activation is a key driver of inflammation in response to a wide array of stimuli, including pathogen-associated molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs).

Dysregulation of the NLRP3 inflammasome is implicated in a variety of inflammatory and autoimmune diseases.

The activation of the NLRP3 inflammasome is a two-step process:

- **Priming (Signal 1):** This step is typically initiated by microbial components like lipopolysaccharide (LPS) binding to Toll-like receptors (TLRs). This leads to the upregulation of NLRP3 and pro-interleukin-1 $\beta$  (pro-IL-1 $\beta$ ) gene expression via the NF- $\kappa$ B signaling pathway.

- **Activation (Signal 2):** A diverse range of stimuli, such as extracellular ATP, crystalline substances, and toxins, trigger the assembly of the inflammasome complex. This complex comprises NLRP3, the adaptor protein ASC (apoptosis-associated speck-like protein containing a CARD), and pro-caspase-1. This assembly leads to the autocatalytic cleavage and activation of caspase-1, which in turn cleaves pro-IL-1 $\beta$  and pro-IL-18 into their mature, pro-inflammatory forms. Activated caspase-1 can also induce a form of inflammatory cell death known as pyroptosis through the cleavage of gasdermin D.

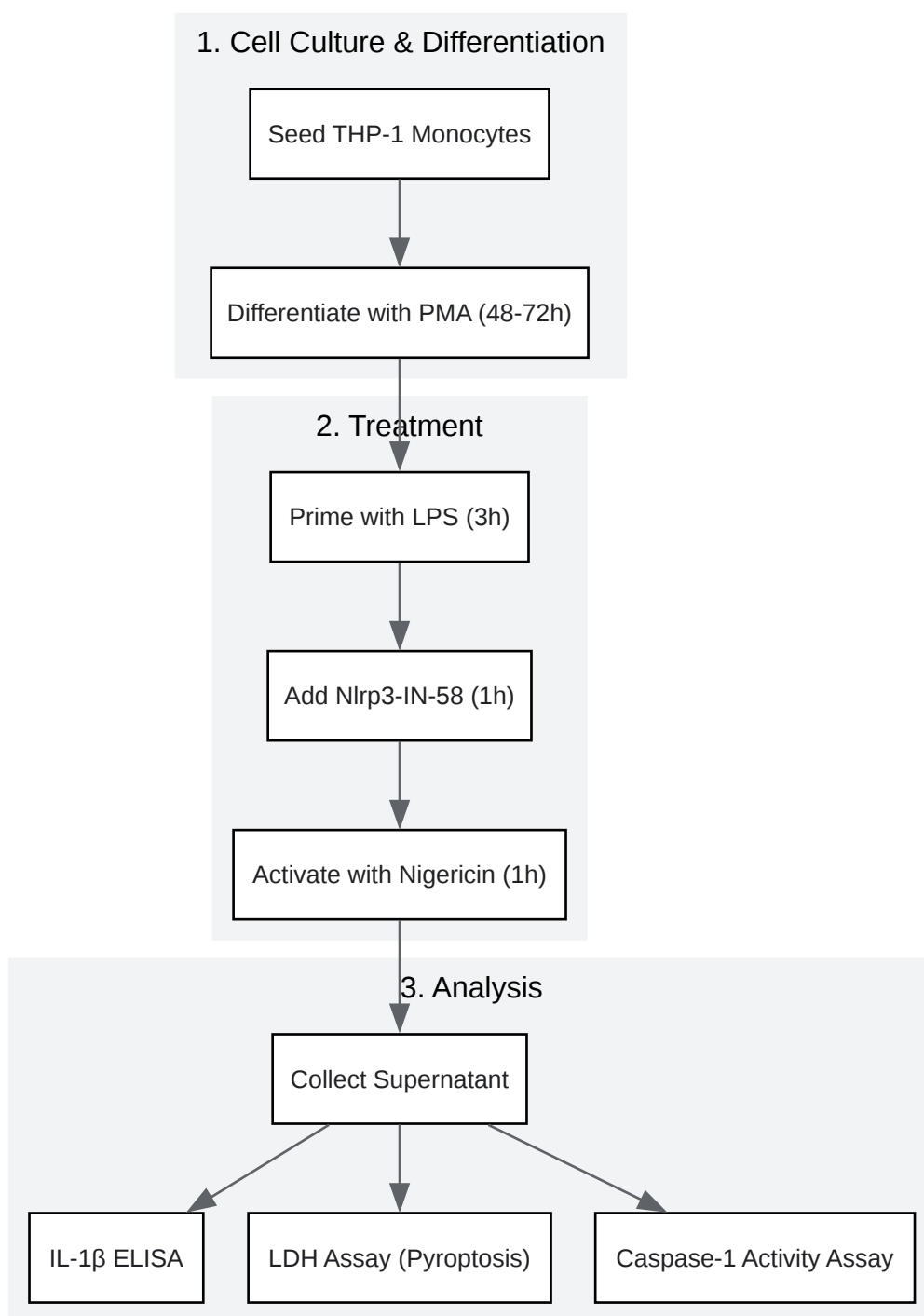
## Nlrp3-IN-58: Chemical Properties and Structure

**Nlrp3-IN-58**, also known as Compound DS15, is a small molecule inhibitor of NLRP3 inflammasome activation.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2956014-05-2	[1]
Molecular Formula	C22H18ClN3O3S	[1][2]
Molecular Weight	439.91 g/mol	[1][2]
SMILES	<chem>O=C(NC1=CC=CC(S(=O)(=O)C2=CC=CC=C2)=O)=C1)C3=CC=CC=C3C4=CC(Cl)=CC=C4</chem>	[1]
IC50	3.85 $\mu$ M (for NLRP3 inflammasome activation)	[1][2]
Activity	Inhibits IL-1 $\beta$ release by 33% at 10 $\mu$ M	[1][2]

## Signaling Pathways and Experimental Workflows

To visually represent the biological processes and experimental procedures, the following diagrams have been generated using Graphviz.



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## References

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